

AF 568 Alkyne: An In-Depth Technical Guide to Solubility and Application

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Compound of Interest

Compound Name: AF 568 alkyne

Cat. No.: B12373746

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and applications of **AF 568 alkyne**, a fluorescent probe widely used in biological research. **AF 568 alkyne**'s bright and photostable orange fluorescence makes it an invaluable tool for the visualization and tracking of biomolecules in complex biological systems. This document outlines its physicochemical properties, solubility characteristics, and detailed protocols for its use in copper-catalyzed click chemistry (CuAAC).

Core Properties of AF 568 Alkyne

AF 568 alkyne is a derivative of the Alexa Fluor 568 dye, featuring a terminal alkyne group that enables its covalent attachment to azide-modified biomolecules. Its fluorescence is bright, highly photostable, and largely insensitive to pH variations between 4 and 10, making it suitable for a wide range of biological imaging applications.^{[1][2][3]}

Physicochemical and Spectroscopic Data

The key properties of **AF 568 alkyne** are summarized in the table below for easy reference.

Property	Value
Molecular Weight	~808 g/mol
Appearance	Violet powder
Excitation Maximum (λ_{ex})	572 nm[1]
Emission Maximum (λ_{em})	598 nm[1]
Molar Extinction Coefficient (ϵ)	~94,238 cm ⁻¹ M ⁻¹ [2]
Fluorescence Quantum Yield (Φ)	0.912[2]
Storage Conditions	Store at -20°C in the dark, desiccated. Can be transported at room temperature for up to 3 weeks.[1][2]

Solubility of AF 568 Alkyne

AF 568 alkyne exhibits good solubility in both dimethyl sulfoxide (DMSO) and water.[4] While specific quantitative solubility limits (e.g., in mg/mL) are not readily available in published literature, practical experience and vendor recommendations suggest that stock solutions can be prepared at concentrations suitable for most labeling experiments.

Solvent	Solubility	Recommended Stock Concentration
DMSO	Good	1-10 mM
Water	Good	1-10 mM

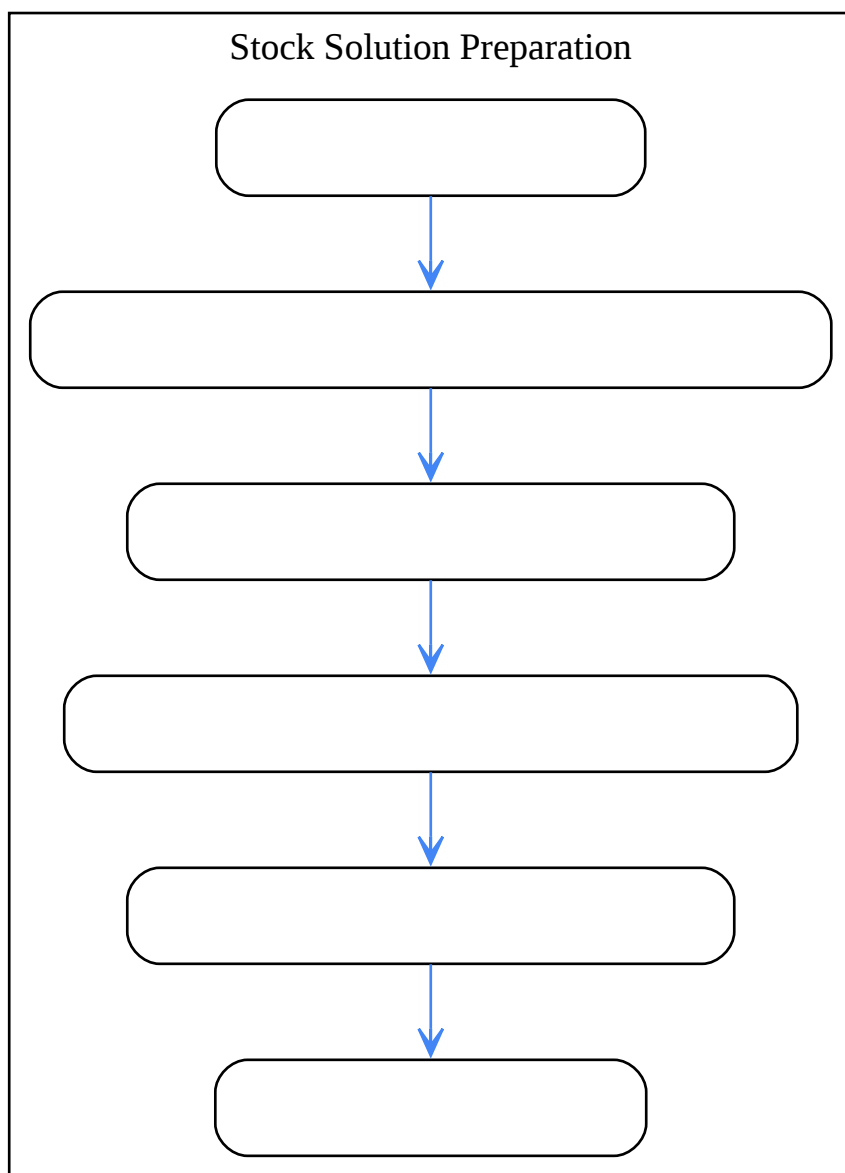
It is standard practice to prepare a concentrated stock solution in an anhydrous organic solvent like DMSO and then dilute it into the aqueous reaction buffer for labeling experiments.

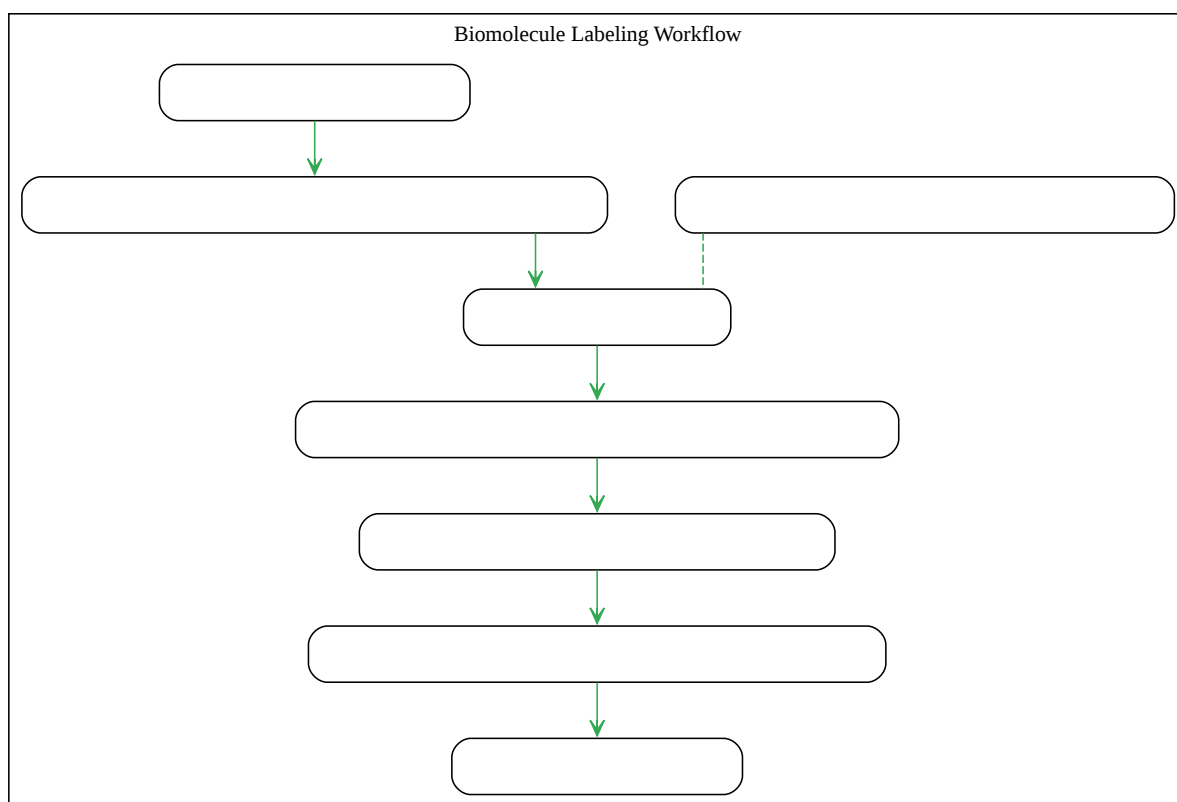
Experimental Protocols

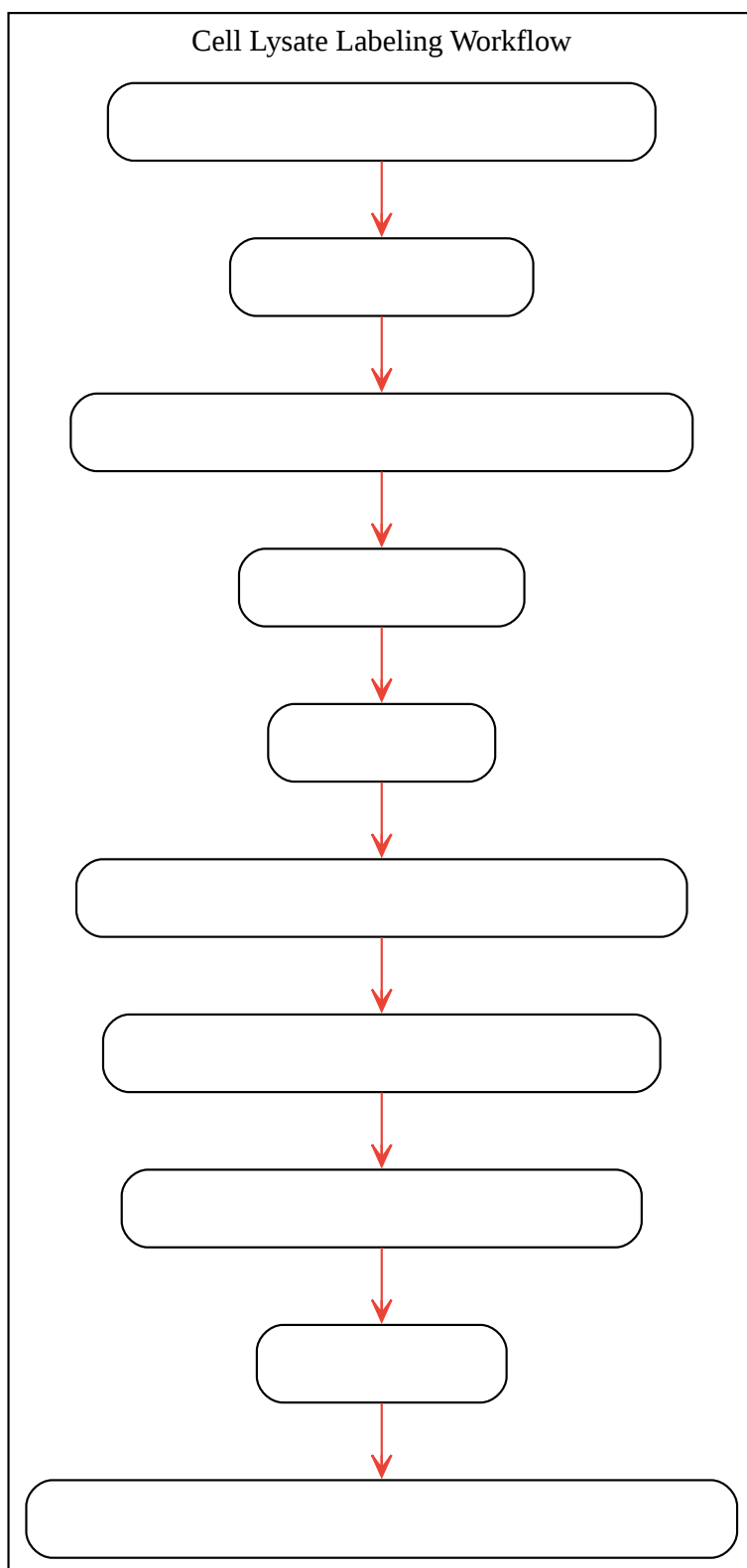
The primary application of **AF 568 alkyne** is its use in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a highly efficient and specific bioorthogonal reaction. This allows for the precise labeling of azide-containing proteins, nucleic acids, lipids, and other biomolecules.

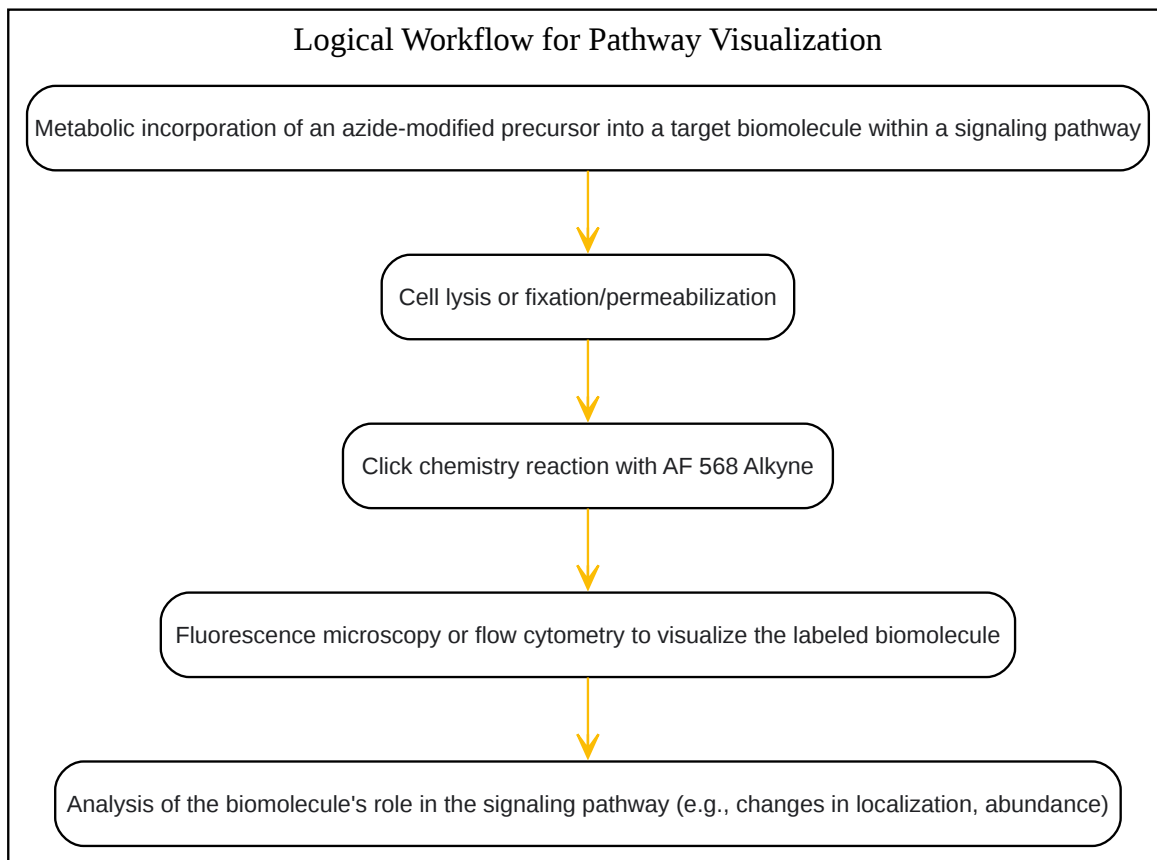
Preparation of AF 568 Alkyne Stock Solution

A crucial first step in any labeling experiment is the correct preparation of the fluorescent probe stock solution.









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